

Technical Guide: Certificate of Analysis and Application of Erythromycin-¹³C,₃

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Compound of Interest

Compound Name: Erythromycin-¹³C,₃

Cat. No.: B15553469

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This technical guide provides a comprehensive overview of the analytical profile of Erythromycin-¹³C,₃, a stable isotope-labeled internal standard crucial for the accurate quantification of erythromycin. It is intended for researchers, scientists, and drug development professionals utilizing mass spectrometry-based analytical techniques. This document details the quality specifications from a representative Certificate of Analysis, outlines experimental protocols for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS), and illustrates key concepts through diagrams.

Certificate of Analysis

The quality and purity of isotopically labeled internal standards are paramount for ensuring the accuracy and reproducibility of analytical data. Below is a summary of the analytical data for a representative batch of Erythromycin-¹³C,₃.

Product Information

Parameter	Information
Product Name	Erythromycin- ¹³ C, _{d3}
Synonyms	E-Base- ¹³ C, _{d3} ; E-Mycin- ¹³ C, _{d3} ; Erythromycin A- ¹³ C, _{d3}
Molecular Formula	C ₃₆ ¹³ CH ₆₄ D ₃ NO ₁₃
Molecular Weight	737.94
CAS Number	2378755-50-9[1]
Source	Synthetic
Long Term Storage	-20°C

Analytical Specifications

Test	Specification	Result
Appearance	White to Off-White Solid	Conforms
Purity (HPLC)	>95%	99.50% (ELSD)[2]
NMR	Conforms to Structure	Conforms[2]
Mass Spectrometry (MS)	Conforms to Structure	Conforms[2]
Isotopic Purity	>95%	99.7%[2]
Normalized Isotopic Distribution	d ₀ = 0.14%, d ₁ = 0.24%, d ₄ = 99.62%	Conforms[2]
Solubility	Chloroform (Slightly), Methanol (Slightly)[2]	

Experimental Protocols

Erythromycin-¹³C,_{d3} is primarily utilized as an internal standard in LC-MS/MS methods for the quantification of erythromycin in various biological matrices. Its use helps to correct for variability during sample preparation and analysis.[3][4][5]

Quantification of Erythromycin in Biological Matrices by LC-MS/MS

This protocol describes a general procedure for the extraction and analysis of erythromycin from plasma samples using Erythromycin- $^{13}\text{C}_3$ as an internal standard.

2.1.1. Materials and Reagents

- Human plasma (or other relevant biological matrix)
- Erythromycin- $^{13}\text{C}_3$ internal standard solution (in methanol)
- Erythromycin analytical standard
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (or ammonium acetate for pH adjustment)
- Methyl tert-butyl ether (MTBE) or other suitable extraction solvent
- 1M Sodium Hydroxide (for pH adjustment)

2.1.2. Sample Preparation (Liquid-Liquid Extraction)

- Aliquoting: In a polypropylene tube, add 500 μL of the plasma sample.
- Internal Standard Spiking: Add a known amount (e.g., 50 μL) of the Erythromycin- $^{13}\text{C}_3$ internal standard working solution to the plasma sample.
- Alkalinization: Add 50 μL of 1M sodium hydroxide to adjust the pH to approximately 9-10 and vortex for 30 seconds.
- Extraction: Add 2 mL of methyl tert-butyl ether (MTBE), and vortex for 5 minutes.

- Centrifugation: Centrifuge the samples at 4000 rpm for 10 minutes to separate the organic and aqueous layers.
- Supernatant Transfer: Carefully transfer the upper organic layer to a clean tube.
- Evaporation: Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the dried residue in 200 µL of the mobile phase. Vortex to ensure complete dissolution.
- Final Centrifugation/Filtration: Centrifuge the reconstituted sample at 10,000 rpm for 5 minutes or filter through a 0.22 µm syringe filter before injection into the LC-MS/MS system.

2.1.3. Liquid Chromatography Conditions (Illustrative)

- Column: C18 reverse-phase column (e.g., 50 mm × 2.1 mm, 1.7 µm)[5]
- Mobile Phase: A gradient or isocratic mixture of methanol and water with 0.1% formic acid.[4]
- Flow Rate: 0.3 mL/min
- Column Temperature: 40°C[5]
- Injection Volume: 10 µL

2.1.4. Mass Spectrometry Conditions (Illustrative)

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Scan Type: Multiple Reaction Monitoring (MRM)
- MRM Transitions:
 - Erythromycin: Precursor Ion (m/z) 734.5 → Product Ions (m/z) 576.4 and 158.2
 - Erythromycin-¹³C₃,d₃ (as ethylsuccinate derivative for illustration): Precursor Ion (m/z) 867.5 → Product Ions (m/z) 720.6 and 162.2 (Note: The precursor ion for Erythromycin-

$^{13}\text{C},\text{d}_3$ itself would be approximately 737.9. The provided example is for a common derivative used as an internal standard)

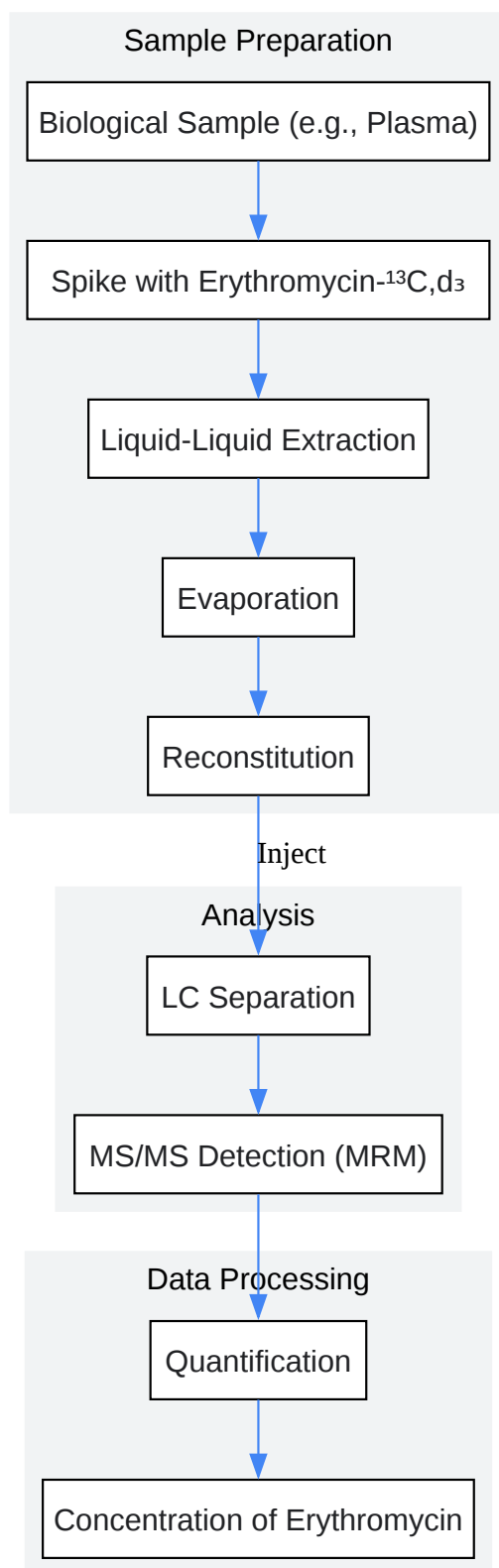
Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of molecules. For Erythromycin A, 2D NMR techniques such as COSY, HSQC, and HMBC are used for the unambiguous assignment of proton (^1H) and carbon- 13 (^{13}C) signals.[6][7] The conformity of the NMR spectrum of Erythromycin- $^{13}\text{C},\text{d}_3$ to its expected structure is a critical quality control parameter.[2]

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the quantification of erythromycin in a biological sample using Erythromycin- $^{13}\text{C},\text{d}_3$ as an internal standard.

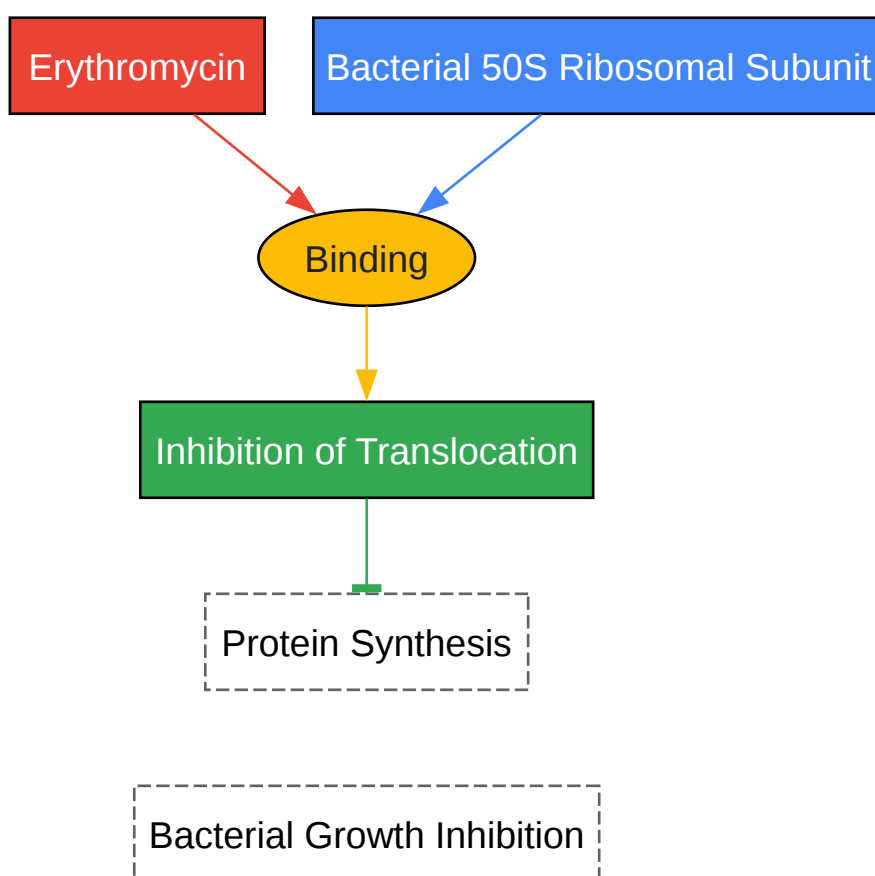


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LC-MS/MS workflow for Erythromycin quantification.

Mechanism of Action of Erythromycin

Erythromycin is a macrolide antibiotic that inhibits bacterial protein synthesis.[8][9][10] It acts by binding to the 50S subunit of the bacterial ribosome, thereby interfering with the translocation step of protein synthesis.[9][10]

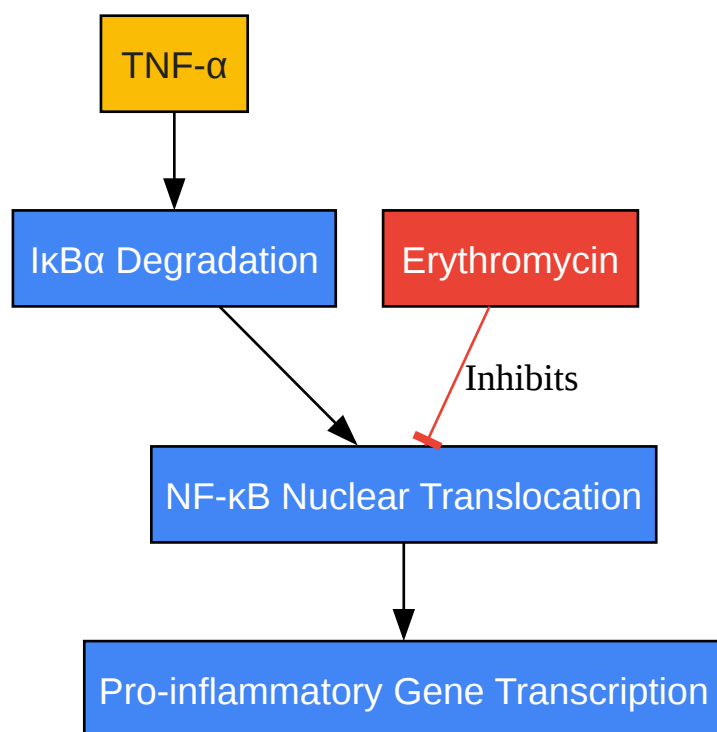


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Mechanism of action of Erythromycin.

Anti-Inflammatory Signaling Pathway

In addition to its antibiotic properties, erythromycin has demonstrated anti-inflammatory effects, which may involve the inhibition of the NF- κ B signaling pathway.[11]



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Erythromycin's inhibitory effect on the NF-κB pathway.

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